

2-(2-Methyl-1,3-dioxolan-2-yl)ethanamine safety and handling precautions

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Compound of Interest

Compound Name: 2-(2-Methyl-1,3-dioxolan-2-yl)ethanamine

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An In-depth Technical Guide to the Safety and Handling of **2-(2-Methyl-1,3-dioxolan-2-yl)ethanamine**

This guide provides comprehensive safety and handling information for **2-(2-Methyl-1,3-dioxolan-2-yl)ethanamine**, intended for researchers, scientists, and professionals in drug development. The following sections detail the hazards, protective measures, and emergency procedures associated with this compound.

Hazard Identification and Classification

Signal Word: Warning^[1]

Hazard Statements:

- H302: Harmful if swallowed.^[1]
- H319: Causes serious eye irritation.^{[2][3][4]}
- H361: Suspected of damaging fertility or the unborn child.
- H412: Harmful to aquatic life with long-lasting effects.^[1]
- H227: Combustible liquid.

Precautionary Statements: A comprehensive list of precautionary statements is provided in the table below. These statements cover prevention, response, storage, and disposal.[\[4\]](#)[\[5\]](#)

Physical and Chemical Properties

A summary of the known physical and chemical properties of **2-(2-Methyl-1,3-dioxolan-2-yl)ethanamine** and related dioxolane compounds is presented below.

Property	Value	Source
Molecular Formula	C6H13NO2	[1]
Molecular Weight	131.17 g/mol	[1]
Boiling Point	82 - 83 °C	[3]
Flash Point	-2 °C (closed cup)	[3]
Density	0.982 g/cm3 at 25 °C	[3]
Vapor Pressure	57.3 hPa at 20 °C	[3]
Lower Explosion Limit	1.9 %(V)	[3]

Toxicological Information

Acute Toxicity:

- Oral LD50 (Rat): 2,900 mg/kg.[\[3\]](#)

Skin Corrosion/Irritation:

- Causes skin irritation.[\[2\]](#)[\[3\]](#)

Serious Eye Damage/Eye Irritation:

- Causes serious eye irritation.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Reproductive Toxicity:

- Suspected of damaging fertility or the unborn child.

Specific Target Organ Toxicity (Single Exposure):

- May cause respiratory irritation.[3]

Handling and Storage

Safe Handling:

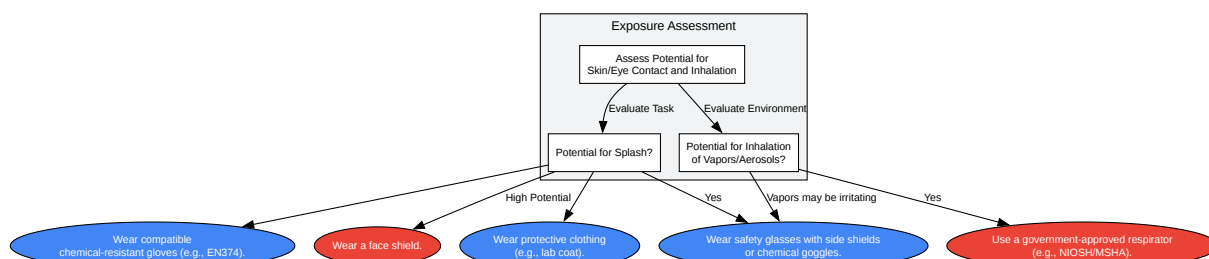
- Obtain special instructions before use and do not handle until all safety precautions have been read and understood.
- Avoid contact with skin, eyes, and clothing.[5][6] Do not breathe vapors or mists.[5][6]
- Wash hands thoroughly after handling.[5][7]
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[2][4][5]
- Use only non-sparking tools and take precautionary measures against static discharge.[4][5]
- Use in a well-ventilated area.[5][6] Local exhaust ventilation may be necessary.[2][7]

Storage:

- Store in a cool, well-ventilated place.[3][5]
- Keep the container tightly closed.[3][5]
- Store locked up.[3][5]
- Incompatible materials include strong oxidizing agents and strong acids.[5]

Personal Protective Equipment (PPE)

The selection of appropriate personal protective equipment is crucial to minimize exposure. The following diagram illustrates a general workflow for PPE selection.



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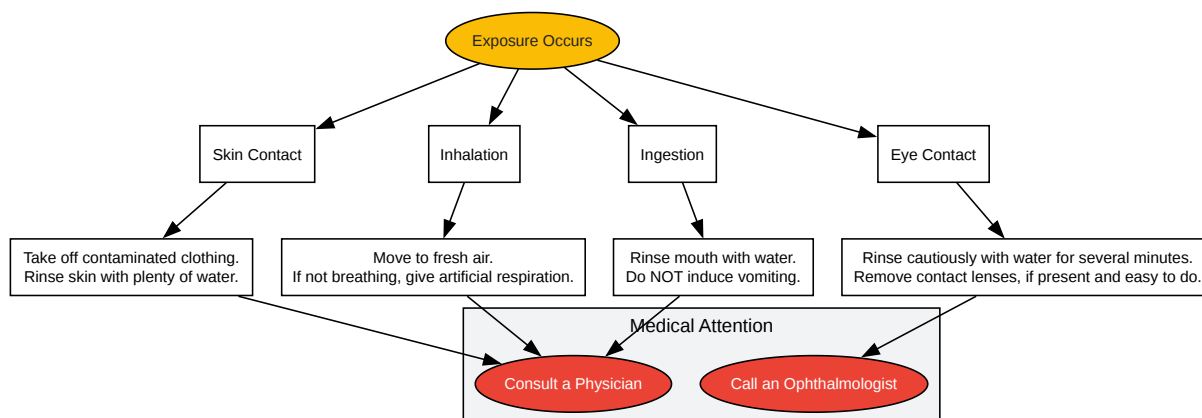
Figure 1. PPE Selection Workflow for Handling **2-(2-Methyl-1,3-dioxolan-2-yl)ethanamine**.

Detailed PPE Specifications:

- Eye/Face Protection: Wear chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[5][8] A face shield may be necessary in situations with a high potential for splashing.[2][9]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[5][8] Gloves must be inspected prior to use, and proper glove removal technique should be followed.[6] Contaminated gloves should be disposed of in accordance with applicable laws and good laboratory practices.
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[8] A government-approved respirator should be used when necessary.[6]

First Aid Measures

The following diagram outlines the initial steps to be taken in case of accidental exposure.



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Figure 2. First Aid Procedures for Exposure to **2-(2-Methyl-1,3-dioxolan-2-yl)ethanamine**.

Detailed First Aid Protocols:

- General Advice: In all cases, show the safety data sheet to the doctor in attendance.[3][10]
- If Inhaled: Move the person into fresh air.[5][6][10] If not breathing, give artificial respiration. [6][10] Consult a physician.[10]
- In Case of Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water or shower.[5] Consult a physician.[3][10]
- In Case of Eye Contact: Rinse cautiously with water for several minutes.[2][5] Remove contact lenses if present and easy to do. Continue rinsing.[2][5] Call an ophthalmologist.
- If Swallowed: Do NOT induce vomiting.[3][8] Rinse mouth with water.[3][10][11] Never give anything by mouth to an unconscious person.[3][7][8][10] Consult a physician immediately.[3][10]

Firefighting and Accidental Release Measures

Firefighting:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3][5][6][10][12][13]
- Specific Hazards: Vapors are heavier than air and may spread along floors. Vapors may form explosive mixtures with air.[5] Hazardous combustion products include carbon oxides and nitrogen oxides.[5][10]
- Protective Equipment: Wear a self-contained breathing apparatus and full protective gear.[3][5][6][10][12][13]

Accidental Release Measures:

- Personal Precautions: Use personal protective equipment.[3][6][13] Avoid breathing vapors, mist, or gas.[3][5][6][13] Ensure adequate ventilation.[3][6][13] Remove all sources of ignition.[2][3][5][13]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so.[6] Do not let the product enter drains.[6][11]
- Methods for Containment and Cleaning Up: Absorb the spill with inert material (e.g., sand, earth, Chemizorb®).[2][8] Collect the material in a suitable, closed container for disposal.[5][6][10][13] Use spark-proof tools and explosion-proof equipment.[2][5][13]

Disposal Considerations

Dispose of contents and container to an approved waste disposal plant.[5] Contaminated packaging should be disposed of as an unused product.[10] Disposal must be in accordance with all applicable federal, state, and local environmental regulations.

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